

Advanced Synthesis and Isotopic Labeling Strategy for Fenpropimorph-d3

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Compound of Interest

Compound Name: Fenpropimorph-d3

Cat. No.: B13442394

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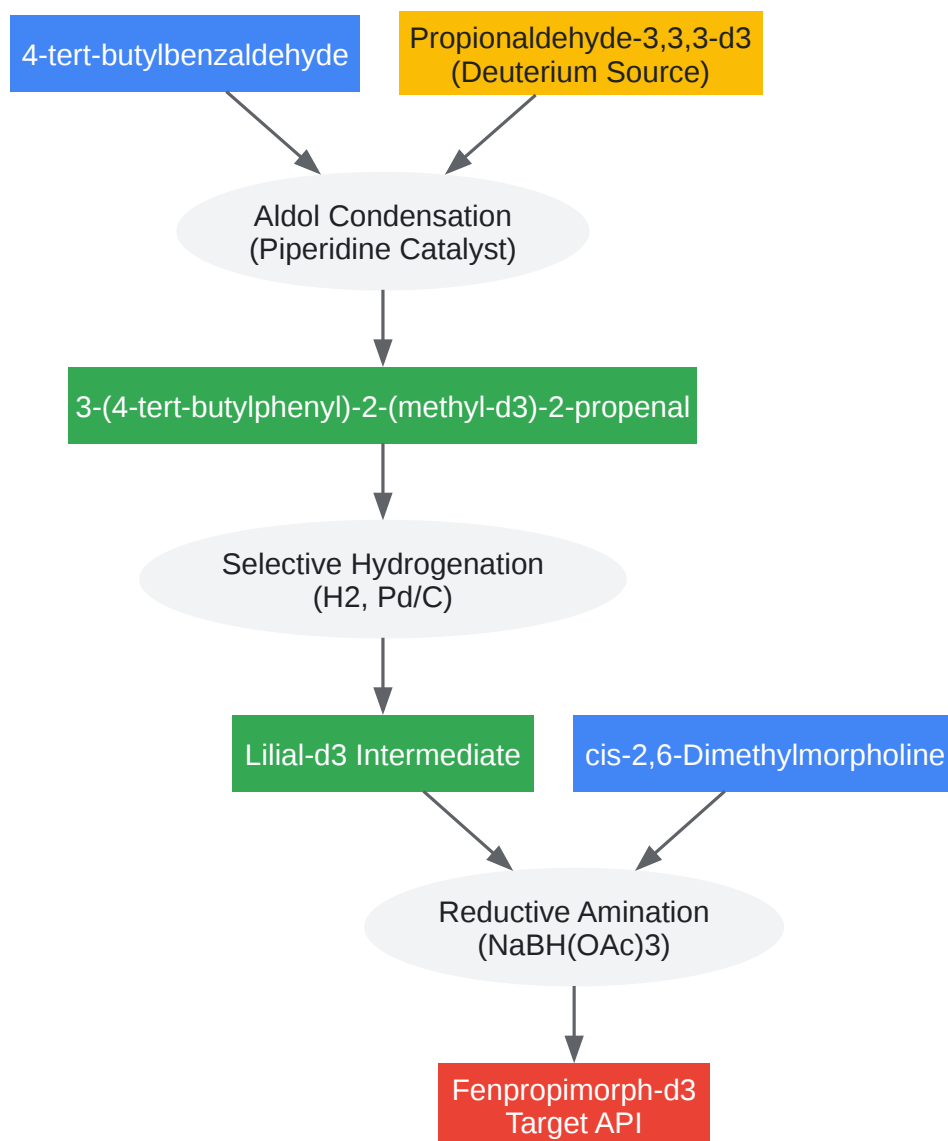
Abstract: Fenpropimorph is a highly effective morpholine-class fungicide utilized extensively in agriculture to control powdery mildew and rust. In pharmacokinetic studies, residue analysis, and mass spectrometry (LC-MS/MS), the stable isotope-labeled analog, **Fenpropimorph-d3** (CAS: 1292815-71-4), serves as an indispensable internal standard. This whitepaper details a highly selective, three-step synthetic pathway for **Fenpropimorph-d3**, emphasizing mechanistic causality, stereochemical considerations, and self-validating experimental protocols.

Retrosynthetic Strategy & Isotopic Rationale

The molecular architecture of **Fenpropimorph-d3**—specifically (2R,6S)-4-[3-(4-tert-butylphenyl)-2-(methyl-d3)propyl]-2,6-dimethylmorpholine—dictates that the deuterium label must be incorporated at the 2-methyl position of the propyl chain[1].

Attempting late-stage hydrogen-deuterium exchange on the aliphatic chain is thermodynamically unfavorable and prone to scrambling. Therefore, a bottom-up retrosynthetic approach is required. The most efficient pathway utilizes Propionaldehyde-3,3,3-d3 (CAS: 150677-97-7)[2] as the primary isotopic building block. The synthesis proceeds via a Knoevenagel-type cross-aldol condensation with 4-tert-butylbenzaldehyde to form a deuterated

enal, followed by selective alkene hydrogenation to yield a deuterated Lilial intermediate[3], and concluding with reductive amination.



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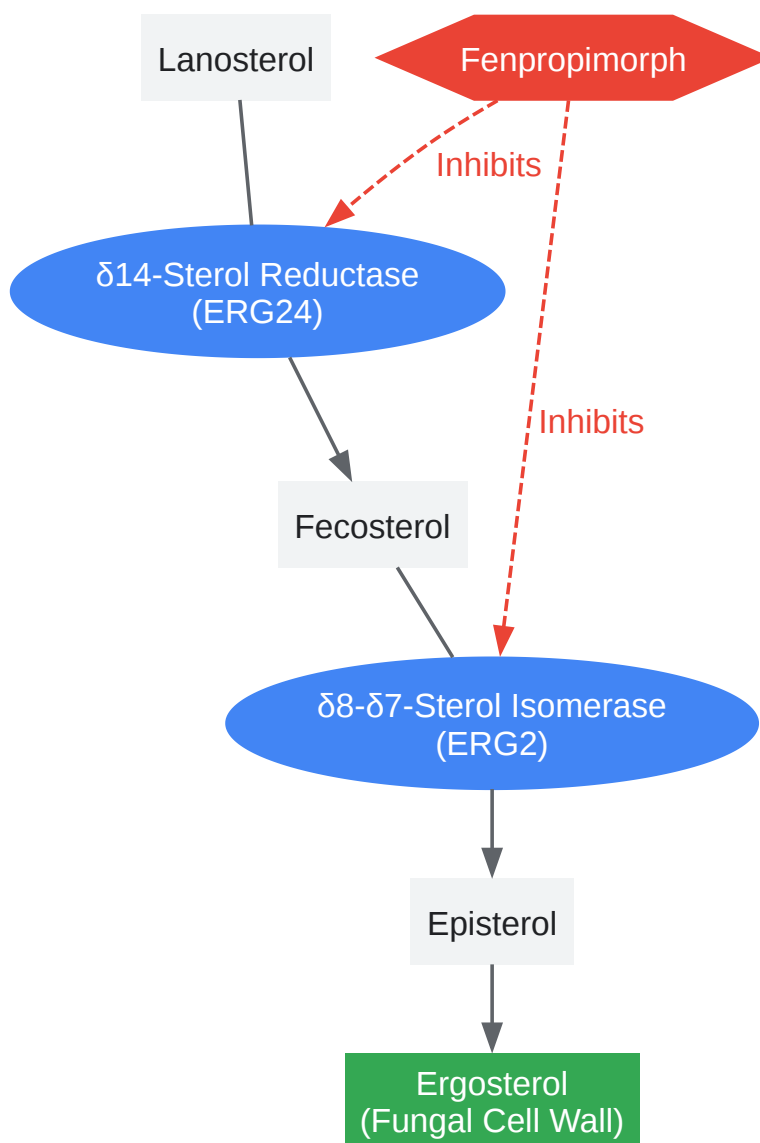
Synthesis workflow of **Fenpropimorph-d3** from primary precursors.

Biological Context & Mechanism of Action

To understand the analytical importance of **Fenpropimorph-d3**, one must understand its target. Fenpropimorph is a potent sterol biosynthesis inhibitor[4]. It disrupts the fungal cell membrane by dual-targeting specific enzymes in the ergosterol pathway: $\delta 8$ - $\delta 7$ -sterol

isomerase (ERG2) at low concentrations, and δ 14-sterol reductase (ERG24) at higher concentrations[5].

By utilizing **Fenpropimorph-d3** in LC-MS/MS assays, researchers can accurately quantify the parent drug's concentration in complex biological matrices, allowing for precise mapping of its inhibitory kinetics without matrix suppression artifacts.



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Mechanism of action: Fenpropimorph inhibiting ergosterol biosynthesis.

Step-by-Step Experimental Protocols

The following protocols are engineered as self-validating systems. Each step includes specific analytical checkpoints to ensure the integrity of the deuterium label is maintained throughout the harsh chemical transformations.

Step 1: Cross-Aldol Condensation

Objective: Synthesize 3-(4-tert-butylphenyl)-2-(methyl-d₃)-2-propenal. **Causality:** While sodium hydroxide is commonly used industrially[6], piperidine is selected here as an organocatalyst. Piperidine forms a reactive enamine intermediate with Propionaldehyde-3,3,3-d₃, which drastically suppresses the self-aldol condensation of the aliphatic aldehyde, driving selectivity toward the cross-coupled product.

- **Preparation:** In an oven-dried 250 mL round-bottom flask under an inert argon atmosphere, dissolve 4-tert-butylbenzaldehyde (16.2 g, 100 mmol) in anhydrous toluene (100 mL).
- **Reagent Addition:** Add Propionaldehyde-3,3,3-d₃ (7.3 g, 120 mmol)[2].
- **Catalysis:** Introduce piperidine (0.85 g, 10 mmol) and glacial acetic acid (0.60 g, 10 mmol).
- **Reaction:** Attach a Dean-Stark apparatus. Reflux the mixture at 110°C for 6 hours.
- **Validation Checkpoint:** Monitor via GC-MS. The reaction is complete when the peak for 4-tert-butylbenzaldehyde (m/z 162) is consumed. The target enal should present a molecular ion of m/z 205.
- **Workup:** Cool to room temperature, wash with 1M HCl (50 mL) to remove piperidine, followed by saturated NaHCO₃ and brine. Dry over MgSO₄, concentrate, and purify via vacuum distillation.

Step 2: Selective Alkene Hydrogenation

Objective: Reduce the enal to 3-(4-tert-butylphenyl)-2-(methyl-d₃)propanal (Lilial-d₃). **Causality:** The challenge is to reduce the conjugated alkene without reducing the aldehyde to an alcohol. 5% Palladium on Carbon (Pd/C) under mild hydrogen pressure (1 atm) achieves this kinetic resolution perfectly[3].

- **Preparation:** Dissolve the purified enal (15.0 g, ~73 mmol) in ethyl acetate (150 mL).

- **Catalyst Loading:** Carefully add 5% Pd/C (0.75 g) under a steady stream of argon to prevent ignition.
- **Hydrogenation:** Evacuate the flask and backfill with H₂ gas via a balloon (1 atm). Stir vigorously at 25°C for 4 hours.
- **Validation Checkpoint:** Monitor via ¹H-NMR. The disappearance of the vinylic proton signal (~7.4 ppm) confirms alkene reduction. Crucially, the aldehydic proton (~9.7 ppm) must remain intact.
- **Workup:** Filter the suspension through a pad of Celite to remove the Pd/C catalyst. Evaporate the solvent in vacuo to yield the Lilial-d3 intermediate.

Step 3: Reductive Amination

Objective: Couple Lilial-d3 with cis-2,6-dimethylmorpholine to yield **Fenpropimorph-d3**.

Causality: Sodium triacetoxyborohydride (NaBH(OAc)₃) is utilized as the reducing agent.

Unlike NaBH₄, NaBH(OAc)₃ is mild enough that it will not reduce the unreacted aldehyde directly to an alcohol; it selectively reduces the intermediate iminium ion formed by the amine and aldehyde.

- **Preparation:** In a dry flask, dissolve Lilial-d3 (10.0 g, 48 mmol) and cis-2,6-dimethylmorpholine (6.1 g, 53 mmol) in 1,2-dichloroethane (DCE) (100 mL).
- **Iminium Formation:** Add glacial acetic acid (2.9 g, 48 mmol) to catalyze iminium ion formation. Stir at room temperature for 30 minutes.
- **Reduction:** Add NaBH(OAc)₃ (14.2 g, 67 mmol) in small portions over 15 minutes. Stir the opaque suspension at room temperature for 12 hours.
- **Validation Checkpoint:** LC-MS analysis should reveal the target API mass: [M+H]⁺ = 307.3 m/z[7].
- **Workup:** Quench the reaction with 1N NaOH (50 mL) to neutralize acetic acid and break down boron complexes. Extract the aqueous layer with dichloromethane (2 x 50 mL). Wash the combined organic layers with brine, dry over Na₂SO₄, and concentrate.

- Final Purification: Purify the crude oil via silica gel column chromatography (Hexanes:EtOAc, 8:2) to yield pure **Fenpropimorph-d3**.

Quantitative Data Summary

The table below summarizes the expected quantitative parameters for this synthetic route, assuming optimal execution.

Synthesis Stage	Target Intermediate / API	Expected Yield (%)	Chemical Purity (HPLC)	Isotopic Purity	Key MS Ion (m/z)
Step 1	Deuterated Enal	82 - 86%	> 97%	> 99% d3	205.1
Step 2	Lilial-d3	90 - 94%	> 98%	> 99% d3	207.1
Step 3	Fenpropimorph-d3	75 - 80%	> 99%	> 99% d3	307.3 [M+H] ⁺

Note: **Fenpropimorph-d3** possesses a chiral center at the C2 position of the propyl chain. Because the starting Propionaldehyde-d3 is achiral and the hydrogenation is non-stereoselective, the final API is generated as a racemic mixture of (2R,6S) and (2S,6R) diastereomers, which matches the commercial agricultural formulation[8].

References

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- PubChem - NIH.Propionaldehyde-d3 | C3H6O | CID 129656075.
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